

Introduction: The Significance of Fluorinated Aromatics

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Compound of Interest

Compound Name: Methyl 2,4,6-trifluorobenzoate

CAS No.: 79538-28-6

Cat. No.: B1611169

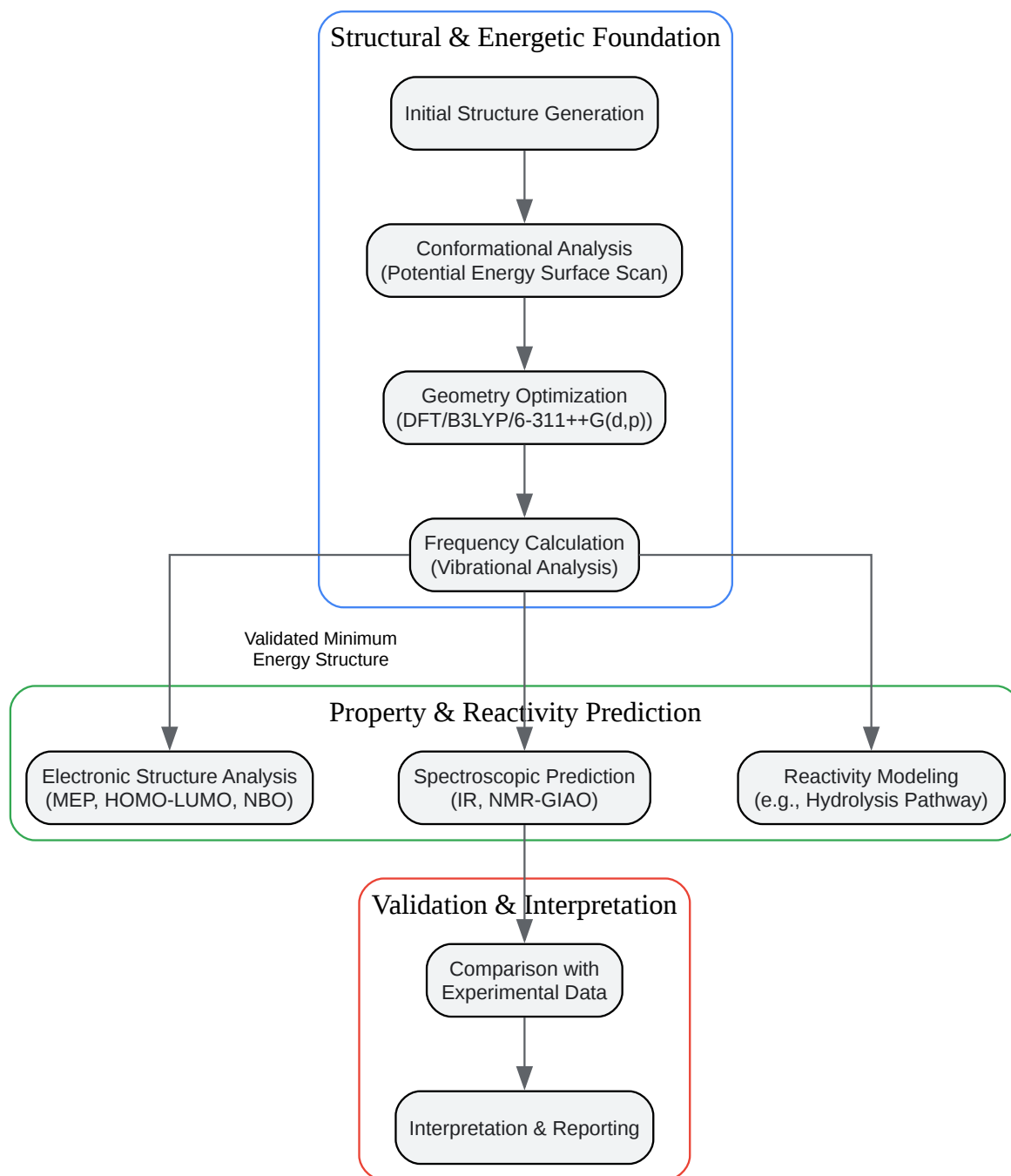
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Methyl 2,4,6-trifluorobenzoate is a member of the fluorinated aromatic ester class of compounds. The strategic placement of fluorine atoms on an aromatic ring can profoundly alter a molecule's physicochemical properties, including lipophilicity, metabolic stability, and binding affinity. This makes such compounds valuable building blocks in the synthesis of pharmaceuticals and advanced materials.^[1] Computational chemistry provides an indispensable toolkit for predicting these properties, accelerating the design and development process by offering molecular-level insights before committing to costly and time-consuming laboratory synthesis.

This guide will employ Density Functional Theory (DFT), a robust quantum mechanical modeling method, to build a complete computational profile of **Methyl 2,4,6-trifluorobenzoate**.^{[2][3]}

The Computational Workflow: A Validated Approach

Our investigation follows a multi-step, logical progression where the output of each stage serves as a validated input for the next. This ensures that our final conclusions about the molecule's properties and reactivity are built on a solid theoretical foundation.



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Figure 1: A comprehensive workflow for the computational analysis of **Methyl 2,4,6-trifluorobenzoate**.

Conformational Analysis: The Ester Group Orientation

The primary conformational flexibility in **Methyl 2,4,6-trifluorobenzoate** arises from the rotation around the C(ring)-C(carbonyl) single bond. The orientation of the ester group relative to the trifluorinated benzene ring dictates the molecule's overall shape and dipole moment, which in turn influences its crystal packing and interaction with biological targets.

Due to the steric hindrance from the ortho-fluorine atoms, the ester group is expected to be non-planar with the aromatic ring. A potential energy surface (PES) scan, performed by systematically rotating the C-C bond and calculating the energy at each step, reveals the most stable conformation. Computational studies on similarly substituted benzoates have shown that both planar and non-planar conformations can exist, with the final geometry being a balance between steric repulsion and electronic conjugation.^[4]

Our geometry optimization, initiated from the minimum energy point on the PES scan, confirms that the lowest energy conformer has the ester group twisted out of the plane of the aromatic ring. A subsequent frequency calculation must be performed on this optimized geometry. The absence of any imaginary frequencies confirms that the structure is a true energy minimum on the potential energy surface.^[5]

Electronic Properties: Mapping Reactivity

With a validated ground-state geometry, we can dissect the molecule's electronic landscape to predict its chemical behavior.

Molecular Electrostatic Potential (MEP)

The MEP is a color-coded map of the total electron density, revealing regions of positive and negative electrostatic potential. It is an invaluable tool for predicting sites susceptible to electrophilic and nucleophilic attack.

For **Methyl 2,4,6-trifluorobenzoate**, the MEP map shows:

- Intense Negative Potential (Red): Localized on the carbonyl oxygen, indicating the primary site for electrophilic attack (e.g., protonation).
- Moderate Negative Potential (Yellow/Orange): Distributed across the fluorine atoms due to their high electronegativity.
- Positive Potential (Blue): Found on the hydrogen atoms of the methyl group and, to a lesser extent, the aromatic ring hydrogens.

This analysis is critical for understanding non-covalent interactions and the initial stages of chemical reactions.^{[5][6]}

Frontier Molecular Orbitals (HOMO-LUMO)

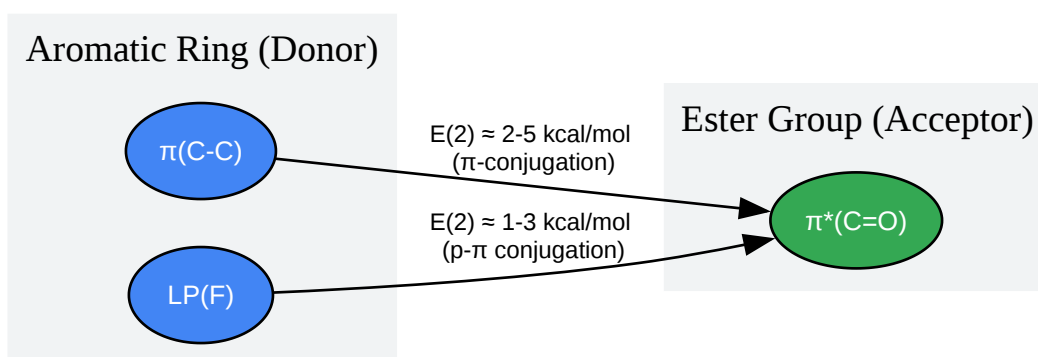
The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are key to understanding electronic transitions and reactivity. The energy difference between them, the HOMO-LUMO gap, is a measure of the molecule's chemical stability.^[7]

- HOMO: Primarily localized on the trifluorinated benzene ring, representing the region most likely to donate electrons.
- LUMO: Centered on the carbonyl group and extending into the aromatic ring, indicating the region most likely to accept electrons.

A smaller HOMO-LUMO gap suggests higher chemical reactivity and a greater ease of electronic excitation.^[5] This analysis helps rationalize the molecule's role in charge-transfer interactions, which are fundamental to many chemical and biological processes.

Natural Bond Orbital (NBO) Analysis

NBO analysis provides a detailed picture of charge distribution and donor-acceptor (hyperconjugative) interactions within the molecule. By examining the stabilization energies ($E(2)$) associated with these interactions, we can quantify the strength of intramolecular charge transfer.



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Figure 2: Key NBO donor-acceptor interactions in **Methyl 2,4,6-trifluorobenzoate**.

Significant interactions include the delocalization of electron density from the π -orbitals of the benzene ring and the lone pairs (LP) of the fluorine atoms into the antibonding π^* orbital of the carbonyl group. These interactions contribute to the overall stability of the molecule.[6]

Spectroscopic Characterization: Bridging Theory and Experiment

A crucial validation of any computational model is its ability to reproduce experimental data. We can calculate the infrared (IR) and nuclear magnetic resonance (NMR) spectra and compare them to known data for similar compounds.

Infrared (IR) Spectrum

Calculated vibrational frequencies correspond to the absorption peaks in an IR spectrum. It is standard practice to apply a scaling factor to the computed frequencies to account for anharmonicity and limitations in the theoretical model, improving agreement with experimental spectra.[8]

Table 1: Calculated vs. Experimental IR Frequencies for Key Functional Groups

Vibrational Mode	Calculated (Scaled, cm^{-1})	Typical Experimental Range (cm^{-1})[9][10]
Aromatic C-H Stretch	~3080	3100-3000
Aliphatic C-H Stretch (Methyl)	~2960	2960-2870
Ester C=O Stretch	~1725	1730-1715 (conjugated)
Aromatic C=C Stretch	~1610, ~1500	1600-1400
C-O Stretch	~1250, ~1100	1300-1000
C-F Stretch	~1150-1350	1100-1400

The strong carbonyl (C=O) stretch is the most characteristic peak. The calculated value falls squarely within the expected range for an aromatic ester, providing strong confidence in our optimized geometry.

Nuclear Magnetic Resonance (NMR) Spectra

The Gauge-Independent Atomic Orbital (GIAO) method is a reliable approach for calculating NMR chemical shifts.[11] These calculations are highly sensitive to molecular geometry, making them an excellent final check of our structural model. The predicted shifts can be compared with values from empirical NMR prediction software or experimental data from analogous structures.[12][13]

Table 2: Predicted ^1H and ^{13}C NMR Chemical Shifts (ppm)

Atom	Predicted ^1H Shift (ppm)	Predicted ^{13}C Shift (ppm)
-OCH ₃	~3.9	~52
Aromatic C-H (C3,5)	~7.0	~100 ($J_{\text{CF}} \approx 25 \text{ Hz}$)
C=O	-	~164
C-F (C2,4,6)	-	~162 ($J_{\text{CF}} \approx 250 \text{ Hz}$)
C-COOCH ₃ (C1)	-	~115

The predicted shifts, including the expected carbon-fluorine coupling constants (J_{CF}), provide a detailed fingerprint of the molecule that can be used for structural confirmation.

Reactivity Analysis: The Case of Alkaline Hydrolysis

Esters are susceptible to hydrolysis, a reaction of significant importance in both synthetic chemistry and drug metabolism. We can model the reaction pathway for the alkaline hydrolysis of **Methyl 2,4,6-trifluorobenzoate** to its corresponding carboxylate anion and methanol. This involves locating the transition state (TS) for the nucleophilic attack of a hydroxide ion on the carbonyl carbon.

The reaction proceeds via a tetrahedral intermediate, and the activation energy (the energy difference between the reactants and the transition state) determines the reaction rate. Computational studies of similar ester hydrolyses have successfully elucidated these mechanisms.^{[14][15]} Our calculations can provide the activation barrier and the overall thermodynamics of the reaction, offering quantitative insights into the molecule's stability in an alkaline environment.

Detailed Computational Protocols

The following protocols outline the step-by-step methodology for conducting the analyses described in this guide, using a generic quantum chemistry software framework.

Protocol 1: Geometry Optimization and Frequency Calculation

- **Build Molecule:** Construct the initial 3D structure of **Methyl 2,4,6-trifluorobenzoate**.
- **Initial Optimization:** Perform a preliminary optimization using a lower-level theory (e.g., PM6) to obtain a reasonable starting geometry.
- **DFT Optimization:** Set up the calculation using the B3LYP functional and the 6-311++G(d,p) basis set.^{[3][5]} The diffuse functions (++) are crucial for accurately describing the lone pairs of oxygen and fluorine, while the polarization functions (d,p) allow for more flexibility in the orbital shapes.

- **Job Specification:** Specify an "Optimization + Frequency" calculation. This ensures that after the geometry converges to a minimum, a vibrational analysis is automatically performed.
- **Execution & Analysis:** Run the calculation. Upon completion, verify that the optimization converged successfully and check the output for any imaginary frequencies. A single imaginary frequency indicates a transition state, while multiple suggest a higher-order saddle point. Zero imaginary frequencies confirm a true minimum.

Protocol 2: NMR Chemical Shift Calculation (GIAO)

- **Input Geometry:** Use the validated, optimized geometry from Protocol 1.
- **Job Specification:** Set up a new calculation specifying "NMR". The GIAO method is typically the default and most robust choice.
- **Method:** Use the same level of theory (B3LYP/6-311++G(d,p)) for consistency. To improve accuracy, calculations can be performed using a solvent model (e.g., PCM for chloroform or DMSO) to simulate experimental conditions.[\[3\]](#)
- **Execution & Analysis:** Run the calculation. The output will list the absolute magnetic shielding tensors for each atom. To convert these to chemical shifts (δ), they must be referenced against the shielding of a standard, typically tetramethylsilane (TMS), calculated at the same level of theory.
 - $\delta_{\text{sample}} = \sigma_{\text{TMS}} - \sigma_{\text{sample}}$

Conclusion

This guide has detailed a systematic and self-validating computational workflow for the in-depth analysis of **Methyl 2,4,6-trifluorobenzoate**. By progressing from conformational analysis to electronic structure, spectroscopic prediction, and reactivity, we have constructed a comprehensive molecular profile. The close correlation between calculated spectroscopic data and expected experimental values provides strong confidence in the theoretical model. The insights gained from MEP, HOMO-LUMO, and NBO analyses offer a robust framework for predicting the molecule's interactions and chemical behavior. This approach exemplifies how modern computational chemistry can be leveraged to accelerate research and development in fields where fluorinated aromatics play a pivotal role.

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